

Molecular weight and formula of 3-Chloro-2,4-dimethylpentane

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Compound of Interest

Compound Name: 3-Chloro-2,4-dimethylpentane

Cat. No.: B103076

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In-Depth Technical Guide: 3-Chloro-2,4-dimethylpentane

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Chloro-2,4-dimethylpentane**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Molecular Properties

3-Chloro-2,4-dimethylpentane is a halogenated alkane. Its molecular structure and properties are summarized below.

Property	Value	Source
Chemical Formula	C ₇ H ₁₅ Cl	[1][2][3][4]
Molecular Weight	134.65 g/mol	[3]
IUPAC Name	3-chloro-2,4-dimethylpentane	[3]
CAS Registry Number	19174-61-9	[2][4]
Canonical SMILES	CC(C)C(C(C)C)Cl	[3]

The molecular weight of a compound is a fundamental property, calculated by summing the atomic weights of its constituent atoms. For **3-Chloro-2,4-dimethylpentane**, the calculation based on the atomic weights of carbon (12.011 g/mol), hydrogen (1.008 g/mol), and chlorine (35.453 g/mol) is as follows:

$$(7 \times 12.011) + (15 \times 1.008) + (1 \times 35.453) = 134.65 \text{ g/mol}$$

Experimental Protocols: A Representative Approach

Detailed experimental protocols for the synthesis and characterization of **3-Chloro-2,4-dimethylpentane** are not extensively documented in publicly available literature. However, a general and representative methodology for the synthesis of a tertiary chloroalkane from its corresponding alcohol is presented below. This serves as a foundational protocol that can be adapted and optimized by researchers.

Synthesis of **3-Chloro-2,4-dimethylpentane** from 2,4-dimethyl-3-pentanol

Objective: To synthesize **3-Chloro-2,4-dimethylpentane** via nucleophilic substitution of the hydroxyl group in 2,4-dimethyl-3-pentanol using hydrochloric acid.

Materials:

- 2,4-dimethyl-3-pentanol
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Deionized Water
- Diethyl ether (or other suitable organic solvent)
- Separatory funnel, round-bottom flask, reflux condenser, magnetic stirrer, and heating mantle.

Procedure:

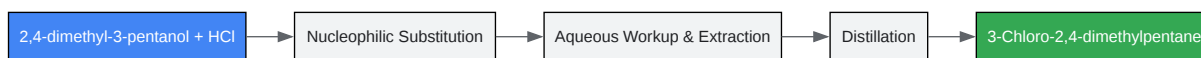
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, combine 2,4-dimethyl-3-pentanol and an equimolar amount of concentrated hydrochloric acid.
- **Reaction:** Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC). Gentle heating may be applied to increase the rate of reaction.
- **Workup:** Once the reaction is complete, transfer the mixture to a separatory funnel.
- **Extraction:** Add diethyl ether to the separatory funnel to extract the organic product. Shake the funnel vigorously, venting frequently. Allow the layers to separate.
- **Washing:** Remove the aqueous layer. Wash the organic layer sequentially with deionized water and then with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- **Drying:** Transfer the organic layer to a clean flask and dry it over anhydrous sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- **Purification:** The crude product can be further purified by distillation to obtain pure **3-Chloro-2,4-dimethylpentane**.

Characterization: The identity and purity of the synthesized **3-Chloro-2,4-dimethylpentane** would be confirmed using standard analytical techniques such as:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To elucidate the molecular structure.
- **Mass Spectrometry (MS):** To confirm the molecular weight and fragmentation pattern.
- **Gas Chromatography (GC):** To assess the purity of the compound.

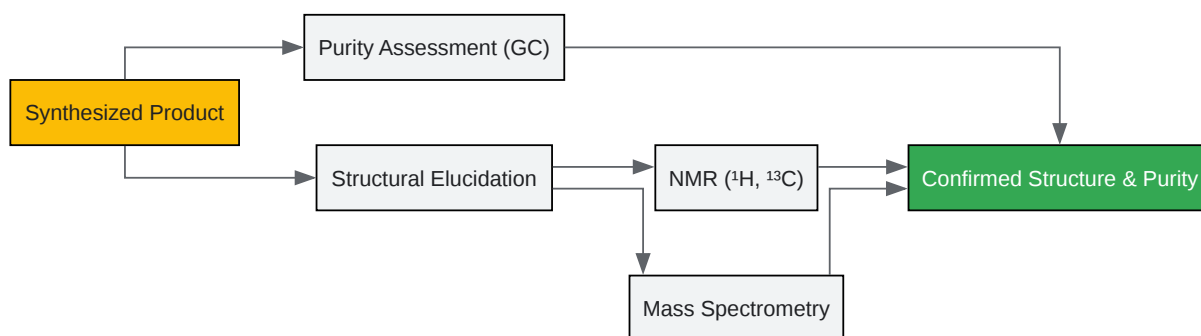
Visualized Workflows

The following diagrams illustrate the logical flow of the synthesis and analytical characterization of **3-Chloro-2,4-dimethylpentane**.



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Caption: Synthetic workflow for **3-Chloro-2,4-dimethylpentane**.



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Caption: Analytical workflow for product characterization.

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